

protocols for handling and storing 4'-Hydroxy-3',5'-dimethylacetophenone

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Compound of Interest

Compound Name:	4'-Hydroxy-3',5'-dimethylacetophenone
Cat. No.:	B1580598

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Application Notes & Protocols for 4'-Hydroxy-3',5'-dimethylacetophenone

Abstract

This document provides a comprehensive guide for the safe handling, storage, and utilization of **4'-Hydroxy-3',5'-dimethylacetophenone** (CAS No. 5325-04-2), a key building block in synthetic chemistry and a potential intermediate in drug development. These protocols are designed for researchers, chemists, and drug development professionals, emphasizing scientific integrity, safety, and experimental reproducibility. The causality behind procedural steps is explained to empower users with a deeper understanding of the material's properties.

Introduction and Chemical Profile

4'-Hydroxy-3',5'-dimethylacetophenone, also known as 4-acetyl-2,6-dimethylphenol, is a substituted phenolic ketone. Its structure, featuring a hydroxyl group ortho to two methyl groups on an acetophenone core, makes it a versatile reagent. The phenolic hydroxyl group can undergo various reactions such as etherification and esterification, while the ketone moiety is amenable to condensations, reductions, and other carbonyl chemistries. This dual functionality allows for its use in the synthesis of more complex molecules, including chalcones, which are precursors to flavonoids and other biologically active compounds. Understanding its physical

properties, safety profile, and reactivity is paramount for its effective and safe use in a laboratory setting.

Physicochemical & Safety Data

Accurate data is the foundation of sound science. The following table summarizes the key properties of **4'-Hydroxy-3',5'-dimethylacetophenone**.

Property	Value	Source(s)
CAS Number	5325-04-2	[1] [2]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[2]
Molecular Weight	164.20 g/mol	[1] [2]
Appearance	Beige or off-white crystalline powder	[3]
Melting Point	151-155 °C	
IUPAC Name	1-(4-hydroxy-3,5-dimethylphenyl)ethanone	[2]

GHS Hazard Information

This compound is classified as hazardous. Adherence to safety protocols is mandatory. The Globally Harmonized System (GHS) classification is as follows:

Hazard Class	Code	Description	Source(s)
Skin Corrosion/Irritation	H315	Causes skin irritation	[2]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[2]
Specific Target Organ Toxicity	H335	May cause respiratory irritation	[2]

Signal Word:Warning

Safe Handling & Personal Protective Equipment (PPE)

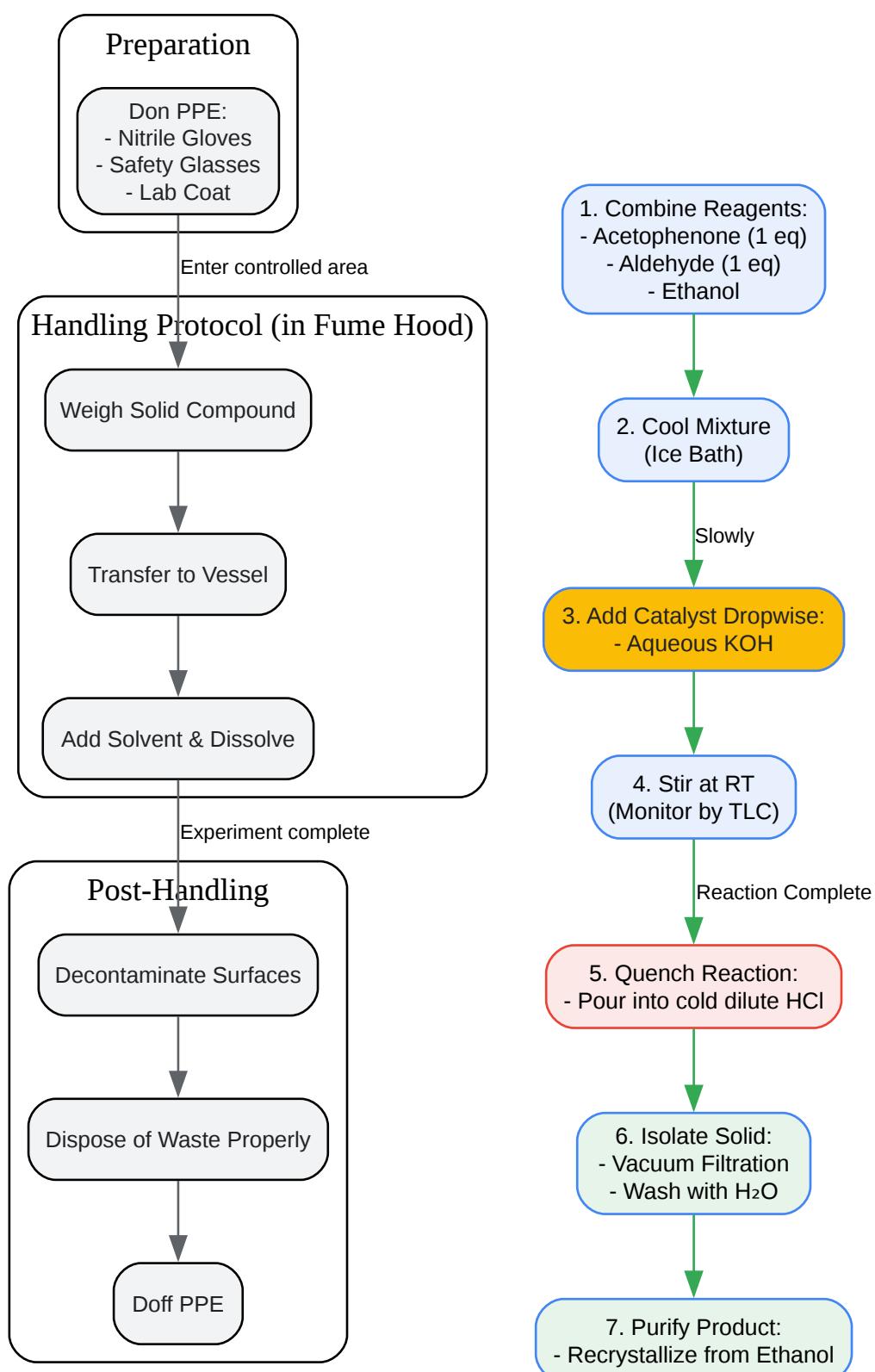
Given the GHS classification, a systematic approach to handling is required to minimize exposure risk. The primary routes of exposure are inhalation of dust, skin contact, and eye contact.

Engineering Controls

- Causality: The compound is a fine powder that can be easily aerosolized. To prevent respiratory irritation, all weighing and transfers of the solid material must be conducted in a certified chemical fume hood or a ventilated balance enclosure. This engineering control is the first and most critical line of defense.

Personal Protective Equipment (PPE) Protocol

- Hand Protection: Wear nitrile gloves (minimum thickness of 0.11 mm). Double-gloving is recommended for extended handling periods. Always inspect gloves for tears or punctures before use. Causality: Protects against skin irritation (H315) upon accidental contact.
- Eye Protection: ANSI Z87.1-compliant safety glasses with side shields are mandatory. A face shield should be worn over safety glasses when handling larger quantities (>10 g) or when there is a significant risk of splashing. Causality: Protects against serious eye irritation (H319).
- Respiratory Protection: For standard handling within a fume hood, respiratory protection is not typically required. If engineering controls are not available or during a spill cleanup, a NIOSH-approved N95 dust mask or a respirator with a P100 particulate filter is required. Causality: Prevents inhalation of dust that may cause respiratory irritation (H335).
- Skin and Body Protection: A flame-retardant lab coat must be worn and fully buttoned. Ensure full-length pants and closed-toe shoes are worn. Causality: Prevents accidental skin contact with the solid or solutions.

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References

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